Application Notes and Protocols for Efficient Butanol-Ethanol Co-fermentation

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Compound of Interest

Compound Name:	*Butanol.ethanol*
Cat. No.:	*B8420616*

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These application notes provide a comprehensive overview of microbial strains and detailed protocols for efficient butanol-ethanol co-fermentation. The information is intended to guide researchers in selecting suitable microbial platforms and designing robust fermentation and analytical procedures.

Microbial Strain Performance in Butanol-Ethanol Co-fermentation

The selection of an appropriate microbial strain is critical for achieving high yields and productivity in butanol-ethanol co-fermentation. The following table summarizes the performance of several key microbial strains, including wild-type and metabolically engineered organisms, under various fermentation conditions.

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Microbial Strain	Key Genetic Modifications	Substrate	Butanol Titer (g/L)	Ethanol Titer (g/L)	Butanol Yield (g/g)	Butanol Productivity (g/L·h)	Reference
Clostridium acetobutylicum ATCC 824	Wild-type	Glucose	10.2 - 13.6	~3.6	0.31	0.19	
Clostridium beijerinckii NCIMB 8052	Wild-type	Glucose	10.2	Not Specified	Not Specified	Not Specified	
Clostridium tyrobutyricum (ack knockout, adhE2 overexpression)	Inactivation of acetate kinase (ack), overexpression of aldehyde/alcohol dehydrogenase 2 (adhE2) from C. acetobutylicum	Glucose	10.0	Not Specified	0.27	Not Specified	
Clostridium tyrobutyricum (ack knockout,	Inactivation of acetate kinase (ack),	Mannitol	16.0	Not Specified	0.31	Not Specified	

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adhE2 overexpression)	overexpression of aldehyde/alcohol dehydrogenase 2 (adhE2) from C. acetobutylicum					
Clostridium carboxidivorans	Wild-type	Carbon Monoxide	2.66	5.55	Not Specified	0.07
Saccharomyces cerevisiae (Engineered)	Heterologous expression of the n-butanol biosynthetic pathway	Galactose	0.0025	Not Specified	Not Specified	Not Specified
C. acetobutylicum / S. cerevisiae Co-culture	Co-culture with exogenous butyrate addition	Glucose	15.74	Not Specified	Not Specified	Not Specified

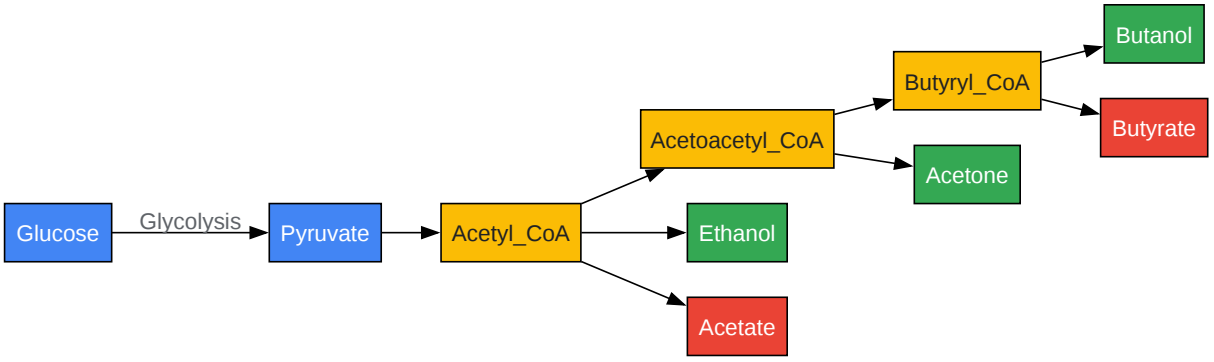
Metabolic Pathways for Butanol-Ethanol Co-fermentation

Understanding the underlying metabolic pathways is crucial for optimizing fermentation processes and for targeted metabolic engineering.

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ABE (Acetone-Butanol-Ethanol) Fermentation Pathway in Clostridium

The native ABE fermentation pathway in Clostridium species is a biphasic process. In the first phase (acidogenesis), glucose is converted to organic acids (acetate and butyrate). In the second phase (solventogenesis), these acids are reassimilated and converted to acetone, butanol, and ethanol.

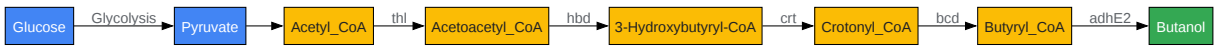


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Figure 1: ABE Fermentation Pathway in *Clostridium*.

Engineered n-Butanol Pathway in Saccharomyces cerevisiae

Saccharomyces cerevisiae does not naturally produce n-butanol. Therefore, a heterologous pathway, typically derived from Clostridium, is introduced to enable its synthesis from acetyl-CoA.



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Figure 2: Engineered n-Butanol Pathway in *S. cerevisiae*.

Experimental Protocols

Protocol 1: Batch Fermentation of Clostridium acetobutylicum for ABE Production

This protocol details the steps for conducting a batch fermentation of Clostridium acetobutylicum to produce acetone, butanol, and ethanol.

1. Media Preparation (per liter):

- Tryptone-Yeast Extract-Acetate (TYA) Medium:
  - Glucose: 30 g
  - Tryptone: 6 g
  - Yeast Extract: 2 g
  - Ammonium Acetate: 3 g
  - KH_2PO_4: 0.5 g
  - $MgSO_4 \cdot 7H_2O$: 0.3 g
  - $FeSO_4 \cdot 7H_2O$: 0.01 g
  - Adjust pH to 6.2 with 10 M NaOH.
  - Autoclave at 121°C for 15 minutes.

2. Inoculum Preparation:

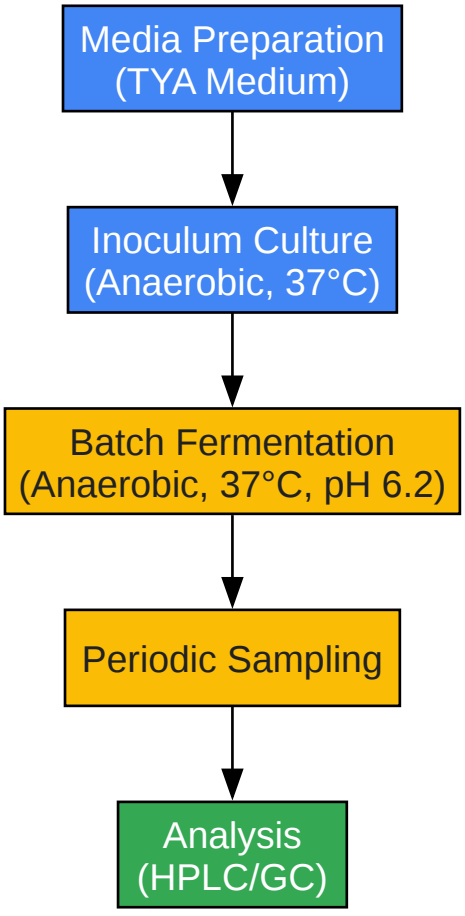
- Aseptically transfer a single colony of C. acetobutylicum into a serum bottle containing 50 mL of TYA medium.
- Flush the headspace with sterile, oxygen-free nitrogen gas to create anaerobic conditions.

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- Incubate at 37°C for 12-16 hours until the culture reaches the mid-exponential growth phase.

3. Fermentation:

- Transfer the inoculum (10% v/v) to a sterile fermenter containing the TYA medium.
- Maintain anaerobic conditions by continuously sparging with oxygen-free nitrogen.
- Control the temperature at 37°C and the pH at 6.2.
- Take samples periodically for analysis of cell growth, substrate consumption, and product formation.



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Figure 3: Workflow for Batch Fermentation.

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Protocol 2: Fermentation of Engineered Saccharomyces cerevisiae for n-Butanol Production

This protocol outlines the procedure for n-butanol production using an engineered strain of Saccharomyces cerevisiae.

1. Media Preparation (per liter):

- Synthetic Dextrose (SD) Medium:
  - Galactose: 20 g (as an inducer for GAL promoters often used in expression plasmids)
  - Yeast Nitrogen Base (without amino acids): 6.7 g
  - Appropriate amino acid dropout supplement (e.g., lacking leucine for plasmid selection).
  - Autoclave at 121°C for 15 minutes.

2. Inoculum Preparation:

- Inoculate a single colony of the engineered S. cerevisiae strain into 5 mL of SD medium in a culture tube.
- Grow at 30°C with shaking to an OD_{600} between 1 and 2.

3. Fermentation:

- Inoculate 50 mL of SD medium in a capped serum vial to an initial OD_{600} of 0.05. This creates semi-anaerobic conditions.
- Incubate at 30°C with agitation.
- Collect samples at various time points (e.g., 24, 72, 120, and 144 hours) for metabolite analysis.

Protocol 3: HPLC Analysis of Butanol and Ethanol

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This protocol describes a method for the quantification of butanol and ethanol in fermentation broth using High-Performance Liquid Chromatography (HPLC). A method using only HPLC for all ABE components has been developed.

1. Sample Preparation:

- Centrifuge the fermentation broth sample to remove cells and debris.
- Filter the supernatant through a 0.22 µm syringe filter.
- Dilute the sample with deionized water if the concentrations of butanol and ethanol are expected to be high.

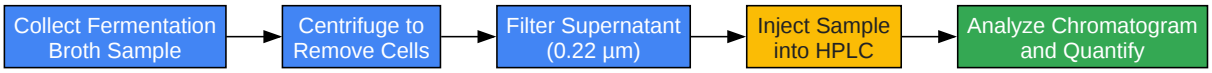
2. HPLC Conditions:

- Column: Aminex HPX-87H Ion Exclusion Column (300 mm x 7.8 mm) or similar.
- Mobile Phase: 0.005 M H_2SO_4.
- Flow Rate: 0.5 mL/min.
- Column Temperature: 30°C.
- Detector: Refractive Index (RI) Detector.
- Injection Volume: 10-20 µL.

3. Quantification:

- Prepare standard solutions of butanol and ethanol of known concentrations.
- Generate a standard curve by plotting the peak area against the concentration for each compound.
- Determine the concentrations of butanol and ethanol in the samples by comparing their peak areas to the standard curve. A good linear relationship should be observed with a correlation coefficient (R^2) > 0.99.

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